

An In-depth Technical Guide to 2-Chloro-4-methoxybenzo[d]oxazole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-2-methoxybenzo[d]oxazole
Cat. No.: B15206422

[Get Quote](#)

A Note on Nomenclature: Initial inquiries for "4-chloro-2-methoxybenzo[d]oxazole" did not yield a clearly identifiable compound in major chemical databases. This guide will therefore focus on the well-documented and commercially available isomer, 2-chloro-4-methoxybenzo[d]oxazole, which is of significant interest to the research and drug development community.

Section 1: Core Molecular Attributes

2-Chloro-4-methoxybenzo[d]oxazole is a substituted benzoxazole, a class of heterocyclic compounds recognized for their broad spectrum of biological activities and applications in medicinal chemistry and materials science. The strategic placement of the chloro and methoxy groups on the benzoxazole scaffold imparts specific physicochemical properties that influence its reactivity and potential as a lead compound in drug discovery.

Physicochemical Properties

A summary of the key molecular and physical properties of 2-chloro-4-methoxybenzo[d]oxazole is presented in the table below. These parameters are crucial for researchers in designing

experimental protocols, predicting bioavailability, and understanding the compound's behavior in various solvent systems.

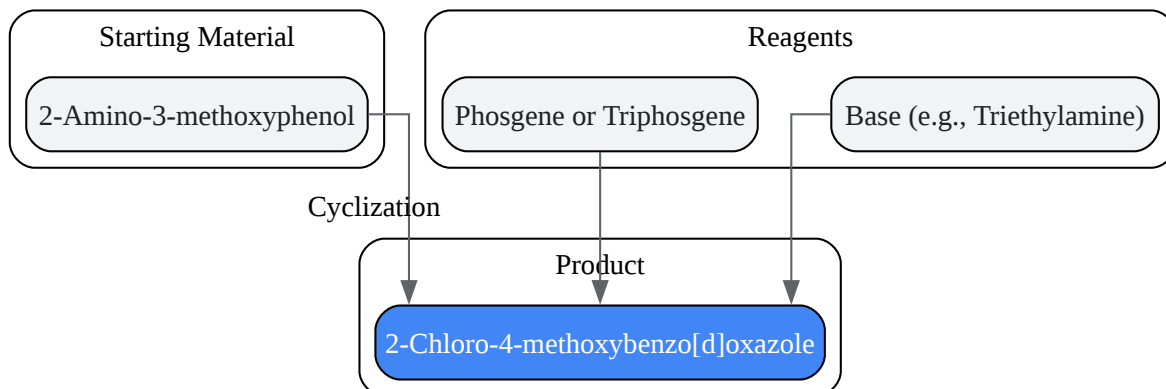
Property	Value	Source
Molecular Formula	C ₈ H ₆ ClNO ₂	[1]
Molecular Weight	183.59 g/mol	[1]
CAS Number	1599561-87-1	[1]
Topological Polar Surface Area (TPSA)	35.26 Å ²	[1]
Predicted LogP	2.4898	[1]
Hydrogen Bond Acceptors	3	[1]
Hydrogen Bond Donors	0	[1]
Rotatable Bonds	1	[1]

Section 2: Synthesis and Mechanistic Insights

The synthesis of 2-substituted benzoxazoles is a well-established area of organic chemistry. While a specific, detailed protocol for 2-chloro-4-methoxybenzo[d]oxazole is not readily available in the public domain, a plausible and efficient synthetic route can be designed based on established methodologies for analogous compounds.

Proposed Synthetic Pathway

A common and effective method for the synthesis of 2-chlorobenzoxazoles involves the cyclization of an appropriate ortho-aminophenol derivative. The proposed synthesis for 2-chloro-4-methoxybenzo[d]oxazole would logically start from 2-amino-3-methoxyphenol.



[Click to download full resolution via product page](#)

Caption: Proposed synthetic workflow for 2-chloro-4-methoxybenzo[d]oxazole.

Experimental Protocol (Hypothetical)

This protocol is a representative example based on general procedures for benzoxazole synthesis and should be optimized for specific laboratory conditions.

Step 1: Reaction Setup

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-amino-3-methoxyphenol in a suitable anhydrous solvent such as toluene or dichloromethane.
- Add an equimolar amount of a non-nucleophilic base, for example, triethylamine, to the solution.

Step 2: Addition of Phosgene Equivalent

- Cool the reaction mixture to 0°C using an ice bath.
- Slowly add a solution of phosgene or a safer equivalent like triphosgene in the same solvent to the stirred mixture via the dropping funnel. The addition should be controlled to manage

any exothermic reaction.

Step 3: Reaction and Work-up

- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the mixture to room temperature and filter to remove any precipitated salts.
- Wash the filtrate with a saturated aqueous solution of sodium bicarbonate and then with brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Step 4: Purification

- Purify the crude 2-chloro-4-methoxybenzo[d]oxazole by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) or by recrystallization from an appropriate solvent.

Mechanistic Rationale

The underlying mechanism for this transformation involves the initial formation of a carbamoyl chloride intermediate from the reaction of the amino group of 2-amino-3-methoxyphenol with phosgene. This is followed by an intramolecular nucleophilic attack of the adjacent hydroxyl group on the carbamoyl chloride, leading to the formation of the oxazole ring and elimination of hydrogen chloride. The base is crucial for neutralizing the HCl generated during the reaction, thereby driving the reaction to completion.

Section 3: Applications in Research and Drug Development

The benzoxazole scaffold is a "privileged structure" in medicinal chemistry, meaning it is a molecular framework that is capable of binding to multiple biological targets with high affinity.^[2]

This has led to the development of numerous benzoxazole-containing compounds with a wide range of pharmacological activities.

Anticancer Potential

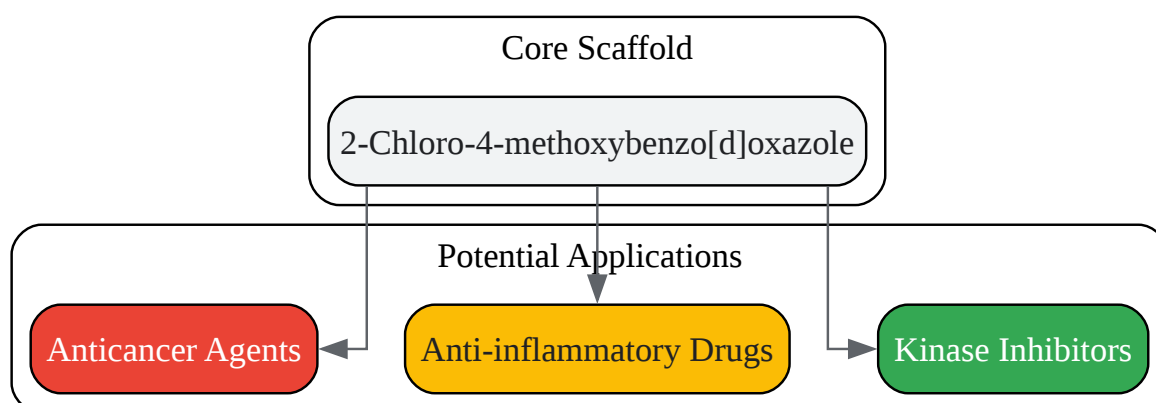
Derivatives of benzoxazole have shown significant promise as anticancer agents.^[3] The introduction of chloro and methoxy substituents can modulate the electronic and steric properties of the molecule, potentially enhancing its interaction with biological targets. The 2-chloro-4-methoxybenzo[d]oxazole scaffold could serve as a valuable starting point for the synthesis of novel compounds targeting various cancer-related pathways.

Anti-inflammatory Activity

Benzoxazole derivatives have also been investigated for their anti-inflammatory properties. The development of novel anti-inflammatory agents with improved efficacy and safety profiles is an ongoing area of research. The unique substitution pattern of 2-chloro-4-methoxybenzo[d]oxazole makes it an interesting candidate for further derivatization and evaluation in inflammatory disease models.

Kinase Inhibition

Many kinase inhibitors, which are a cornerstone of modern targeted cancer therapy, incorporate heterocyclic scaffolds. The benzoxazole nucleus can be functionalized to interact with the ATP-binding site of various kinases, and the chloro and methoxy groups of 2-chloro-4-methoxybenzo[d]oxazole can be strategically utilized to achieve selectivity and potency.



[Click to download full resolution via product page](#)

Caption: Potential therapeutic applications of 2-chloro-4-methoxybenzo[d]oxazole derivatives.

Section 4: Spectroscopic Characterization (Predicted)

While experimental spectroscopic data for 2-chloro-4-methoxybenzo[d]oxazole is not readily available, predictions based on the analysis of similar structures can provide valuable insights for its identification and characterization.

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the benzene ring, with their chemical shifts and coupling patterns being influenced by the positions of the chloro and methoxy groups. A characteristic singlet for the methoxy protons would also be present, typically in the range of 3.8-4.0 ppm.
- ^{13}C NMR: The carbon NMR spectrum would display signals for all eight carbon atoms in the molecule. The chemical shifts of the aromatic carbons would be indicative of the substitution pattern, and the carbon of the methoxy group would appear in the upfield region (around 55-60 ppm).
- IR Spectroscopy: The infrared spectrum would likely exhibit characteristic absorption bands for the C-O-C stretching of the ether and the C=N stretching of the oxazole ring. The aromatic C-H and C=C stretching vibrations would also be prominent.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (183.59 g/mol). The isotopic pattern of the molecular ion, with a characteristic M+2 peak approximately one-third the intensity of the molecular ion peak, would confirm the presence of a single chlorine atom.

Section 5: Conclusion and Future Directions

2-Chloro-4-methoxybenzo[d]oxazole represents a valuable building block for the synthesis of novel compounds with potential applications in drug discovery and materials science. Its unique substitution pattern on the privileged benzoxazole scaffold makes it an attractive starting point for the development of new anticancer, anti-inflammatory, and kinase-inhibiting

agents. Further research to fully characterize this compound and explore its synthetic utility is warranted and is anticipated to contribute significantly to the advancement of medicinal chemistry.

References

- International Journal of Research and Review. Chemistry and Pharmacological Exploration of Benzoxazole Derivatives. [[Link](#)]
- Bentham Science. Recent Developments in Oxazole Derivatives as Anticancer Agents: Review on Synthetic Strategies, Mechanism of Action and SAR Studies. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemscene.com [chemscene.com]
- 2. ijrrjournal.com [ijrrjournal.com]
- 3. Oxazole-Based Molecules: Recent Advances on Biological Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chloro-4-methoxybenzo[d]oxazole]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15206422/docs#an-in-depth-technical-guide-to-2-chloro-4-methoxybenzo-d-oxazole>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)